

An In-depth Technical Guide to (4-Chlorophenyl)(phenyl)methanamine Hydrochloride

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Compound of Interest

Compound Name: 4-Chlorobenzhydramine
hydrochloride

CAS No.: 5267-39-0

Cat. No.: B195513

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Abstract: This document provides a comprehensive technical overview of (4-Chlorophenyl)(phenyl)methanamine hydrochloride, a significant chiral intermediate in the pharmaceutical industry. It details the compound's chemical structure, physicochemical properties, and spectroscopic profile. Furthermore, this guide presents detailed experimental protocols for its synthesis and chiral resolution, and discusses its primary application as a key building block for antihistaminic drugs such as Levocetirizine. The content is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Properties

(4-Chlorophenyl)(phenyl)methanamine is a chiral amine, existing as two distinct enantiomers, (R) and (S), and as a racemic mixture. The hydrochloride salt form enhances its stability and solubility, making it suitable for various applications in pharmaceutical synthesis.^[1] Its structure consists of a central methane carbon bonded to a phenyl group, a 4-chlorophenyl group, an amino group, and a hydrogen atom, which constitutes the chiral center.

Caption: 2D structure of (4-Chlorophenyl)(phenyl)methanamine hydrochloride.

Chemical Identifiers

The following table summarizes the key identifiers for the racemic compound and its individual enantiomers.

Identifier	Racemic Form	(R)-Enantiomer	(S)-Enantiomer
CAS Number	28022-43-7 (HCl)[2]	451503-29-0 (HCl)[3]	451503-28-9 (HCl)[4]
Molecular Formula	C13H13Cl2N (HCl)[1]	C13H13Cl2N (HCl)[3]	C13H13Cl2N (HCl)[5]
Molecular Weight	254.16 g/mol [6]	254.15 g/mol [3]	254.16 g/mol [5]
InChI Key	XAFODXGEQUOEKN -UHFFFAOYNA-N (Free Base)[1]	UHPRBUXOILBKFH- BTQNPOSSSA-N (HCl)[3][7]	N/A
Canonical SMILES	C1=CC=C(C=C1)C(C 2=CC=C(C=C2)Cl)N. Cl[3]	C1=CC=C(C=C1)-- INVALID-LINK-- Cl)N.Cl[3]	N/A

Physicochemical Properties

This table outlines the key physical and chemical properties of the compound.

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1][8]
Melting Point	300-305 °C (dec.) (racemic HCl)	[2][6]
266-270 °C (dec.) ((S)-enantiomer HCl)	[5]	
Boiling Point	161 °C @ 0.9 Torr (free base)	[2]
pKa	8.08 ± 0.10 (Predicted)	[2]
Storage	Room temperature, inert atmosphere, keep in dark place	[1][2]

Spectroscopic Data

The structural elucidation of (4-Chlorophenyl)(phenyl)methanamine hydrochloride is confirmed by various spectroscopic techniques. The data presented is representative of the racemic mixture, as enantiomers are spectroscopically indistinguishable except for optical rotation.[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR	Chemical Shift (δ ppm)	Multiplicity	Assignment	Reference
Methine Proton	5.20	Singlet	CH proton at the chiral center	[3]

¹³ C NMR (DEPT-135)	Chemical Shift (δ ppm)	Signal	Assignment	Reference
Methine Carbon	59.18	Positive	CH carbon at the chiral center	[3]

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment	Reference
3370 - 3290	Strong, Broad	N-H stretch (amine)	[9]
3080 - 3020	Medium	C-H stretch (aromatic)	[9]
1600, 1490, 1450	Medium to Strong	C=C stretch (aromatic)	[9]
1090	Strong	C-N stretch	[9]
1015	Strong	C-Cl stretch	[9]
825	Strong	C-H bend (para-substituted)	[9]

Mass Spectrometry (MS)

Data obtained via Electron Ionization (EI).

m/z	Relative Intensity	Proposed Fragment	Reference
217/219	High	[M] ⁺ (Molecular ion with ³⁵ Cl/ ³⁷ Cl isotopes)	[9]
202/204	Medium	[M-NH ₂] ⁺	[9]
182	Medium	[M-Cl] ⁺	[9]
167	High	[C ₁₃ H ₁₁] ⁺ (Benzhydryl cation)	[9]
111/113	Medium	[C ₆ H ₄ Cl] ⁺	[9]
77	Medium	[C ₆ H ₅] ⁺	[9]

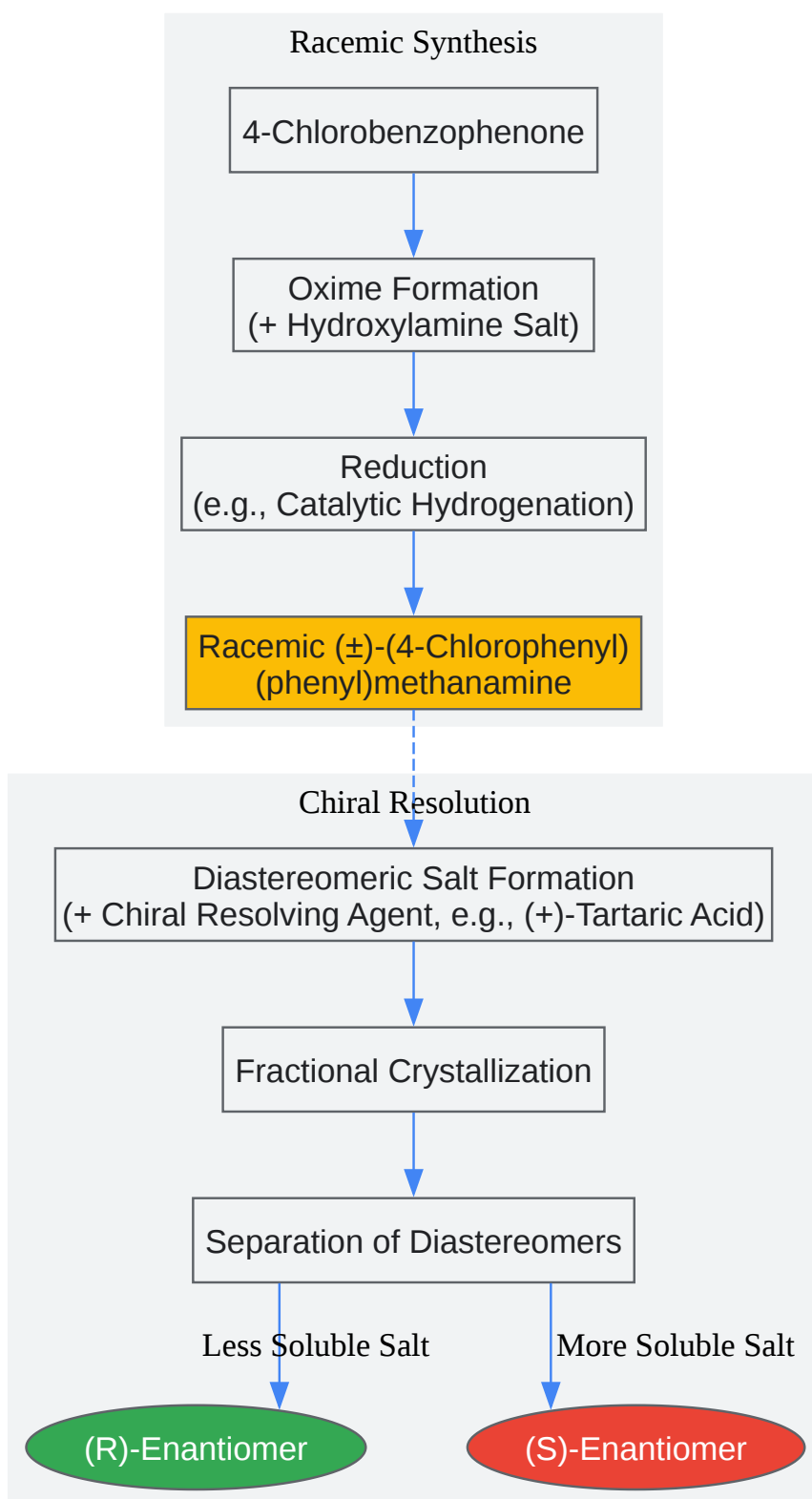
Synthesis and Experimental Protocols

The synthesis of enantiomerically pure (4-Chlorophenyl)(phenyl)methanamine is crucial for its use in pharmaceuticals. This is typically achieved either through direct asymmetric synthesis or

by resolution of a racemic mixture.

Synthetic Workflow Overview

A common industrial approach involves the synthesis of the racemic amine followed by chiral resolution. The process starts from 4-chlorobenzophenone, which is converted to its oxime and then reduced to yield the racemic amine. The enantiomers are then separated using a chiral resolving agent like tartaric acid.[9]



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Caption: General workflow for the synthesis and chiral resolution of (4-Chlorophenyl)(phenyl)methanamine.

Experimental Protocol: Chiral Resolution via Diastereomeric Salt Formation

This protocol is based on established methods for resolving racemic amines using a chiral acid. [\[9\]](#)[\[10\]](#)

Materials:

- Racemic ($\pm$)-(4-Chlorophenyl)(phenyl)methanamine (1.0 equivalent)
- (+)-Tartaric acid (0.5 equivalents)
- Methanol

Procedure:

- **Dissolution:** Dissolve the racemic ($\pm$)-(4-Chlorophenyl)(phenyl)methanamine in a minimal amount of hot methanol in a suitable flask.
- **Prepare Resolving Agent:** In a separate flask, dissolve (+)-tartaric acid in hot methanol.
- **Salt Formation:** Slowly add the tartaric acid solution to the amine solution with constant stirring.
- **Crystallization:** Allow the resulting mixture to cool gradually to room temperature. Subsequently, place the flask in an ice bath to promote the crystallization of the less soluble diastereomeric salt.
- **Isolation:** Collect the crystals by filtration and wash them with a small amount of cold methanol to remove impurities and the more soluble diastereomer.
- **Liberation of Free Amine:** The isolated diastereomeric salt is then treated with a base (e.g., aqueous sodium hydroxide) to neutralize the tartaric acid and liberate the enantiomerically enriched free amine.

- **Extraction:** Extract the free amine using a suitable organic solvent (e.g., dichloromethane).
- **Purification:** Dry the organic extract over an anhydrous salt (e.g., Na_2SO_4), filter, and evaporate the solvent under reduced pressure to yield the enantiomerically pure amine.
- **Hydrochloride Salt Formation:** To obtain the final hydrochloride salt, dissolve the purified amine in a suitable solvent and treat with hydrochloric acid.[3]

Applications and Biological Relevance

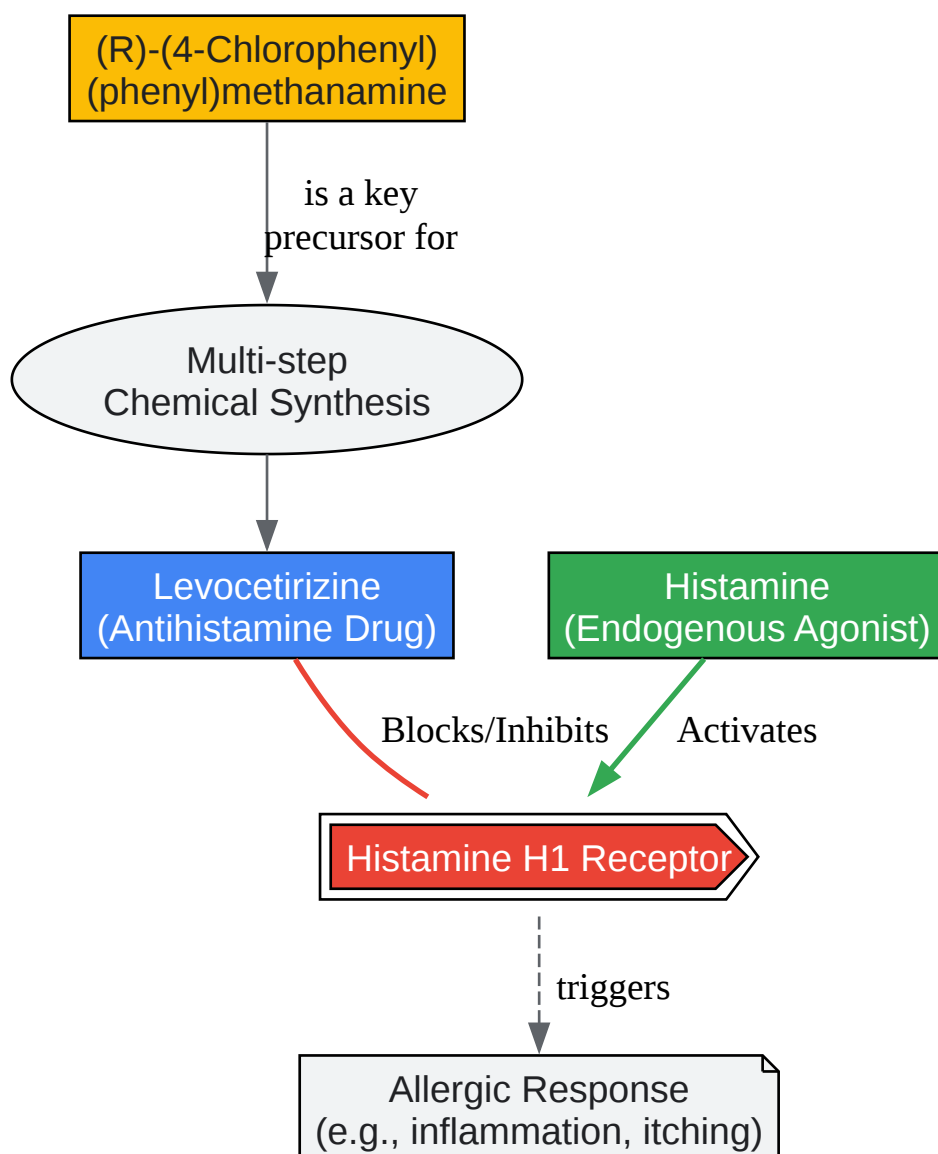
(4-Chlorophenyl)(phenyl)methanamine hydrochloride is primarily valued as a key intermediate in the synthesis of pharmaceuticals.[1][11] Its specific stereochemistry is often critical for the efficacy and safety of the final drug product.[10]

Precursor to Levocetirizine

The (R)-enantiomer is a critical building block in the synthesis of Levocetirizine, a potent second-generation antihistamine. Levocetirizine functions as a selective inverse agonist of the histamine H1 receptor, which helps to relieve allergy symptoms. The stereochemical purity of the starting material is essential, as the (S)-enantiomer may have different pharmacological or toxicological profiles.[8]

Investigational Research

The compound has been investigated for its potential anesthetic and analgesic properties.[3] Research suggests it may act as an antagonist at N-methyl-D-aspartate (NMDA) receptors, which are involved in excitatory neurotransmission.[11] This activity highlights its potential for development in areas beyond allergy treatment.



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Caption: Role of (R)-(4-Chlorophenyl)(phenyl)methanamine as a precursor to Levocetirizine and its mechanism of action.

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